

A Comprehensive Technical Guide to the Crystal Structure of Titanium(IV) Oxysulfate Hydrate

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Compound of Interest

Compound Name: *Titanium(IV) oxysulfate*

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This technical guide provides an in-depth analysis of the crystal structure, synthesis, and thermal properties of **Titanium(IV) Oxysulfate** Hydrate ($\text{TiOSO}_4 \cdot x\text{H}_2\text{O}$). The information presented is collated from peer-reviewed scientific literature and is intended to serve as a comprehensive resource for professionals in research and development.

Introduction

Titanium(IV) oxysulfate, also known as titanyl sulfate, is a key intermediate in the sulfate process for producing titanium dioxide (TiO_2), a widely used white pigment.[1][2][3][4] The hydrated form, $\text{TiOSO}_4 \cdot x\text{H}_2\text{O}$, is of significant interest due to its role in the controlled hydrolysis step that ultimately determines the properties of the final TiO_2 product.[3][5] Understanding its crystal structure is crucial for controlling the morphology and characteristics of derived materials. The structure of **titanium(IV) oxysulfate** consists of a dense polymeric network featuring octahedral titanium centers and tetrahedral sulfur centers.[6][7]

Crystal Structure and Physicochemical Data

The crystal structure of **titanium(IV) oxysulfate** has been determined for both its anhydrous and monohydrated forms. The fundamental structural motif consists of zigzag chains of corner-sharing TiO_6 octahedra linked by bridging oxo-ligands.[8][9] These chains are further interconnected by sulfate (SO_4^{2-}) groups, creating a robust three-dimensional framework.[8]

Each sulfate tetrahedron bridges four distinct TiO_6 octahedra.[9] In the hydrated form, a terminal water molecule coordinates to the titanium center.[7][9]

Table 1: Crystallographic Data for **Titanium(IV) Oxysulfate** Compounds

Parameter	TiOSO_4 (Anhydrous)	$\text{TiOSO}_4 \cdot \text{H}_2\text{O}$ (Monohydrate)
Crystal System	Orthorhombic	Orthorhombic
Space Group	Pnma (centrosymmetric)	Pnma (centrosymmetric, structure redetermined)
Unit Cell (a)	1095.3(3) pm	Data not specified in available abstracts
Unit Cell (b)	515.2(1) pm	Data not specified in available abstracts
Unit Cell (c)	642.6(1) pm	Data not specified in available abstracts
Key Features	-O-Ti-O- zigzag chains connected by sulfate groups. [8] Structure features empty pentagonal tunnels.[10]	-O-Ti-O- zigzag chains. One Ti-OS bond is replaced by a Ti-OH ₂ bond.[7]

Data sourced from powder X-ray diffraction data.[8]

Table 2: Thermal Decomposition Characteristics

Compound	Event	Temperature (°C)	Product(s)
TiOSO ₄ ·H ₂ O	Loss of crystal water	~310	Anhydrous TiOSO ₄
Liberation of SO ₃ (Decomposition)	~485	Two-step decomposition character observed in TG/DTG/DTA.[8]	
TiOSO ₄ (Anhydrous)	Reversible Phase Transition	~330	-
Decomposition to TiO ₂	~525	Anatase TiO ₂	

Data sourced from thermogravimetric analysis (TGA), differential thermal analysis (DTA), and differential thermogravimetry (DTG).[8] A study on TiOSO₄·2H₂O also identified intermediate structures during its thermal decomposition using high-temperature FTIR and XRD.[11]

Experimental Protocols

Synthesis of Titanium(IV) Oxysulfate Hydrate

Method 1: From Titanium Dioxide (General Industrial Method) This method is commonly employed in the initial stages of the sulfate process for TiO₂ production.

- **Reaction Setup:** Place titanium dioxide (TiO₂) or a titanium-containing ore like ilmenite into a reaction vessel capable of handling concentrated sulfuric acid at elevated temperatures.
- **Acid Digestion:** Add concentrated (65-95 wt%) sulfuric acid (H₂SO₄) to the titanium source.[8]
- **Heating:** Heat the mixture. The reaction of TiO₂ with fuming sulfuric acid yields the titanyl sulfate compound.[12] The degree of hydration in the resulting TiOSO₄·xH₂O product is dependent on the water content of the sulfuric acid used.[8]
- **Isolation:** Upon cooling, the solid **titanium(IV) oxysulfate** hydrate can be isolated from the reaction mixture.

Method 2: From Potassium Titanyl Oxalate This laboratory-scale synthesis provides a route to obtaining titanyl sulfate from a different precursor.[7]

- Precursor: Start with potassium titanyl oxalate dihydrate ($\text{K}_2\text{TiO}(\text{C}_2\text{O}_4)_2 \cdot 2\text{H}_2\text{O}$).
- Reaction: Treat the precursor salt with hot, aqueous sulfuric acid.
- Decomposition: The hot acid degrades the oxalate ligands, resulting in the formation of potassium sulfate (K_2SO_4), titanium oxysulfate (TiOSO_4), carbon monoxide (CO), carbon dioxide (CO_2), and water. The overall reaction is: $\text{K}_2\text{TiO}(\text{C}_2\text{O}_4)_2 \cdot 2\text{H}_2\text{O} + 2\text{H}_2\text{SO}_4 \rightarrow \text{K}_2\text{SO}_4 + \text{TiOSO}_4 + 2\text{CO} + 2\text{CO}_2 + 4\text{H}_2\text{O}$.^[7]
- Purification: The desired TiOSO_4 product must then be separated from the potassium sulfate and other byproducts.

Characterization Methods

X-ray Diffraction (XRD) XRD is the primary technique used to determine the crystal structure, including the unit cell dimensions and space group, of TiOSO_4 and its hydrates. Powder XRD is particularly useful for these materials.^[8] The average crystallite size can be estimated from the diffraction peak broadening using the Scherrer equation.^[5]

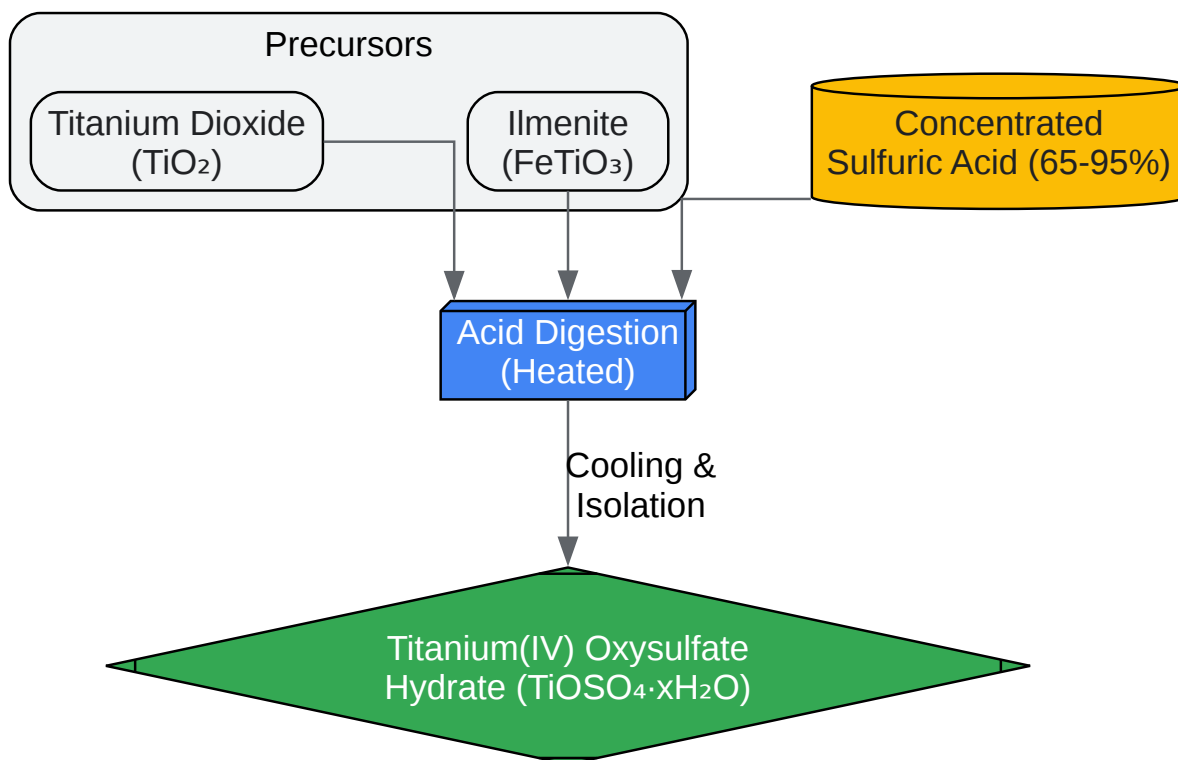
Thermogravimetric Analysis (TGA) TGA is employed to study the thermal stability and decomposition pathway of **titanium(IV) oxysulfate** hydrate. By monitoring the mass loss as a function of temperature, one can identify the temperatures at which water of hydration is lost and when the sulfate groups decompose to SO_3 , leading to the formation of TiO_2 .^{[8][13]}

Fourier-Transform Infrared Spectroscopy (FTIR) FTIR spectroscopy helps in identifying the functional groups present in the material. It can be used to confirm the presence of sulfate ions (SO_4^{2-}) and water molecules and to study the changes in bonding during thermal decomposition, often in conjunction with high-temperature stages.^[11]

Diagrams and Workflows

Synthesis Pathway

The following diagram illustrates a generalized workflow for the synthesis of **Titanium(IV) Oxysulfate** Hydrate from a titanium precursor.

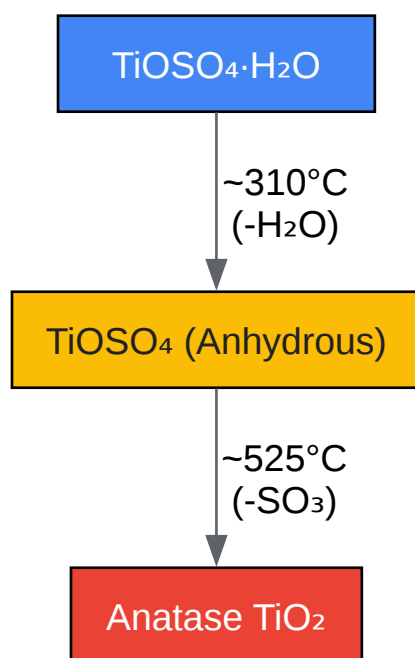


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Caption: Generalized synthesis workflow for **Titanium(IV) Oxysulfate** Hydrate.

Thermal Decomposition Pathway

This diagram illustrates the sequential decomposition of **Titanium(IV) Oxysulfate** Monohydrate upon heating.



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Caption: Thermal decomposition pathway of $\text{TiOSO}_4 \cdot \text{H}_2\text{O}$ to Anatase TiO_2 .

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